Technical Guide: Physicochemical Properties and Synthetic Utility of CAS 59416-90-9

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Compound of Interest

Compound Name:	*Methyl 3-methyl-2-oxocyclohexanecarboxylate*
CAS No.:	*59416-90-9*
Cat. No.:	*B3146246*

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Executive Summary

In the landscape of modern drug discovery and complex molecule synthesis, β-keto esters serve as indispensable bifunctional building blocks. Methyl 3-methyl-2-oxocyclohexane-1-carboxylate (CAS 59416-90-9) is a highly versatile alicyclic β-keto ester. Due to its pre-installed methyl group and orthogonal reactivity centers, it is frequently utilized by medicinal chemists to construct bridged spirocycles, pyrimidines, and pyrazole-based active pharmaceutical ingredients (APIs).

This whitepaper provides a rigorous analysis of the physicochemical properties, keto-enol tautomerization dynamics, and field-proven synthetic protocols associated with CAS 59416-90-9, ensuring researchers have authoritative data for downstream process chemistry.

Chemical Identity & Structural Dynamics

CAS 59416-90-9 is characterized by a cyclohexane ring bearing a ketone, a methyl group at the C3 position, and a methyl ester at the C1 position. The presence of the C3 methyl group

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introduces steric hindrance that significantly influences the regioselectivity of subsequent enolization and alkylation steps.

Like all β-keto esters, this compound exhibits significant keto-enol tautomerism. In non-polar or moderately polar aprotic solvents (such as Chloroform-

), the compound exists as a complex equilibrium of cis/trans stereoisomers and keto-enol tautomers. Empirical NMR studies indicate a keto-enol mixture of approximately 50:50 in CDCl

[1]. The enol form is thermodynamically stabilized by a robust intramolecular hydrogen bond between the enol hydroxyl and the ester carbonyl oxygen, forming a pseudo-six-membered ring.

Quantitative Physicochemical Profile

The following table synthesizes the structural and physicochemical properties of CAS 59416-90-9. Where empirical data is limited due to the compound's dynamic tautomeric nature, highly confident extrapolated values based on the des-methyl analog (CAS 41302-34-5) are provided.

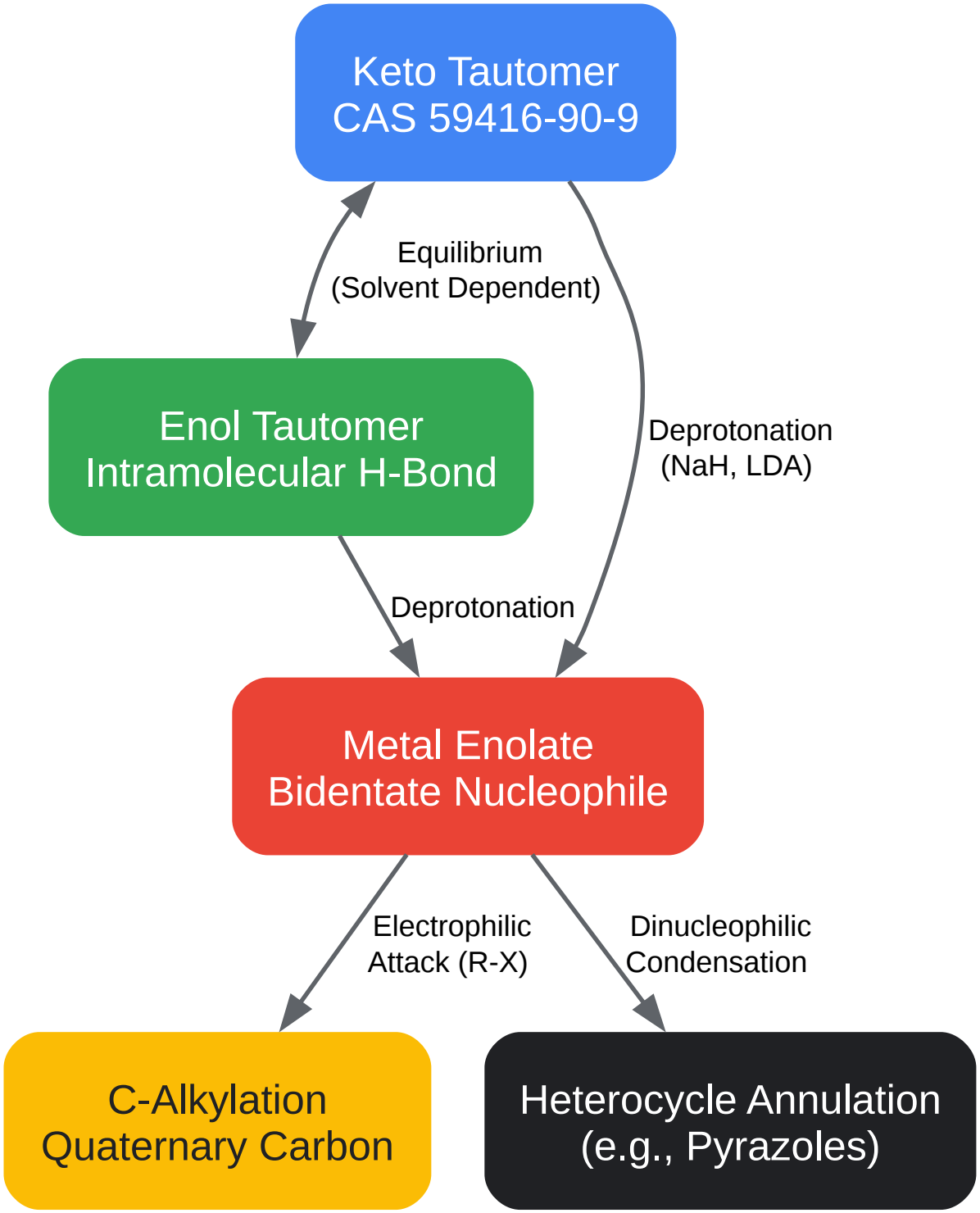
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Property	Value
Chemical Name	Methyl 3-methyl-2-oxocyclohexane-1-carboxylate
CAS Registry Number	59416-90-9
Molecular Formula	C H O
Molecular Weight	170.21 g/mol
InChIKey	HRTRUKWLGPJUOM-UHFFFAOYSA-N
Appearance	Colorless to slightly yellow liquid[1]
Boiling Point	~55–60 °C at 0.2 mmHg (Extrapolated)
Density	~1.06–1.08 g/mL at 20 °C (Predicted)
Keto-Enol Ratio	50:50 (in CDCl at 500 MHz)[1]
GHS Hazard Statements	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (STOT SE 3)

Reactivity & Mechanistic Pathways

The synthetic value of CAS 59416-90-9 lies in its bidentate nucleophilicity. Upon treatment with a base, it forms a stabilized metal enolate. Because the C3 position is already blocked by a methyl group, electrophilic attack (such as alkylation) is directed exclusively to the highly nucleophilic C1 position, allowing for the facile generation of quaternary stereocenters. Furthermore, the 1,3-dicarbonyl motif is an ideal electrophilic partner for dinucleophiles (e.g., hydrazines, amidines) to construct annulated heterocycles.

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Mechanistic pathway of CAS 59416-90-9: Tautomerization and nucleophilic functionalization.

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Experimental Methodologies

Protocol: Synthesis of CAS 59416-90-9 via Methoxycarbonylation

This protocol details the preparation of **methyl 3-methyl-2-oxocyclohexanecarboxylate** from 2-methylcyclohexanone. The use of Sodium Hydride (NaH) in Dimethyl Sulfoxide (DMSO) or Tetrahydrofuran (THF) ensures complete enolization, while dimethyl carbonate acts as the acylating agent. This method routinely achieves yields of ~90%[1].

Reagents Required:

- 2-Methylcyclohexanone (1.0 equiv, e.g., 36 mmol)
- Dimethyl carbonate (2.5 equiv)
- Sodium Hydride (60% dispersion in mineral oil, 2.0 equiv)
- Anhydrous THF or DMSO
- Glacial Acetic Acid (for quenching)

Step-by-Step Workflow:

- System Preparation: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar, reflux condenser, and an inert argon atmosphere.
- Base Suspension: Suspend NaH (2.0 equiv) in anhydrous THF (50 mL). Add dimethyl carbonate (2.5 equiv). Causality note: Excess dimethyl carbonate prevents the competing self-condensation (aldol reaction) of the ketone.
- Activation: Heat the suspension to a gentle reflux (approx. 65 °C).
- Substrate Addition: Dissolve 2-methylcyclohexanone (1.0 equiv) in 10 mL of anhydrous THF. Add this solution dropwise over 30 minutes to the refluxing mixture. Causality note: Slow addition keeps the steady-state concentration of the unreacted ketone low, further suppressing unwanted aldol byproducts.

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- Reaction Maturation: Maintain reflux for an additional 2 hours. Monitor the consumption of the starting material via TLC (Hexanes:EtOAc 4:1, visualized with KMnO

).

- Quenching (Critical Step): Cool the reaction to 0 °C in an ice bath. Carefully quench the reaction by the dropwise addition of 10% aqueous acetic acid until the pH reaches ~6. Causality note: Strong mineral acids (like HCl) or highly basic aqueous workups will cause rapid hydrolysis and subsequent decarboxylation of the β-keto ester back to the starting ketone. Acetic acid provides a buffered, mild quench.

- Workup & Isolation: Extract the aqueous layer with Ethyl Acetate (3 × 50 mL). Wash the combined organic layers with brine, dry over anhydrous Na

  SO

  , and concentrate under reduced pressure.

- Purification: Purify the crude oil via vacuum distillation or flash column chromatography to yield CAS 59416-90-9 as a colorless liquid.

Analytical Validation (NMR Spectroscopy)

To validate the success of the synthesis,

H NMR is required. Because of the keto-enol tautomerism, the spectrum will appear complex.

- Enol Signature: Look for a highly deshielded singlet past

  12.0 ppm (typically ~12.29 ppm), which corresponds to the hydrogen-bonded enol proton[1].

- Ester Signature: The methoxy protons (-OCH

) will appear as distinct singlets around

  3.73–3.75 ppm, split slightly depending on the ratio of cis/trans and keto/enol forms[1].

Safety and Handling

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CAS 59416-90-9 is an active organic intermediate. According to standard GHS classifications, it triggers the following safety precautions:

- Hazards: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).
- PPE: Handling requires standard laboratory PPE, including nitrile gloves, chemical splash goggles, and a flame-resistant lab coat.
- Storage: The compound should be stored under an inert atmosphere (Nitrogen or Argon) at 2–8 °C (ice pack shipping recommended) to prevent slow oxidative degradation or hydrolysis of the ester moiety.

References

- Sigma-Aldrich. methyl 3-methyl-2-oxocyclohexane-1-carboxylate | 59416-90-9. Retrieved March 5, 2026.
- Taylor & Francis. High-yielding method for preparation of carbocyclic or N-containing heterocyclic β-keto esters using in situ activated sodium hydride in dimethyl sulphoxide. Retrieved March 5, 2026. 1

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Sources

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